

Rhodium(III) Chloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Rhodium(III) chloride

Cat. No.: B162947

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Rhodium(III) chloride, in both its anhydrous and hydrated forms, stands as a pivotal precursor in the synthesis of a vast array of rhodium-based catalysts and coordination compounds. Its significance in industrial processes, particularly in homogeneous catalysis, and its role in advanced materials science, make a thorough understanding of its properties and reactivity essential for researchers, scientists, and professionals in drug development. This technical guide provides an in-depth overview of the core chemical and physical characteristics of **Rhodium(III) chloride**, detailed experimental protocols for key transformations, and visualizations of its role in critical catalytic cycles.

Chemical and Physical Properties

Rhodium(III) chloride exists primarily in two forms: the anhydrous solid (RhCl_3) and the hydrated trihydrate ($\text{RhCl}_3 \cdot 3\text{H}_2\text{O}$). The properties of these two forms differ significantly, particularly in terms of solubility and reactivity, which dictates their respective applications. The anhydrous form is a dense, red-brown solid that is insoluble in water and common organic solvents, making it less frequently used in laboratory-scale solution chemistry.^[1] In contrast, the hydrated trihydrate is a soluble, dark red crystalline solid that serves as the common starting material for the majority of rhodium chemistry.^{[1][2]}

Quantitative Data Summary

The key physical and chemical properties of anhydrous and hydrated **Rhodium(III) chloride** are summarized in the tables below for easy comparison.

Table 1: Properties of Anhydrous **Rhodium(III) Chloride**

Property	Value
CAS Number	10049-07-7
Molecular Formula	RhCl_3
Molecular Weight	209.26 g/mol
Appearance	Red-brown or black crystalline powder
Density	5.38 g/cm ³ [1][2]
Melting Point	~450 °C (decomposes)[2]
Boiling Point	717 °C (sublimes)
Solubility	Insoluble in water, acids, and aqua regia. Soluble in methanol and cyanide solutions.[2][3]
Crystal Structure	Monoclinic, AlCl_3 type[1]

Table 2: Properties of **Rhodium(III) Chloride Trihydrate**

Property	Value
CAS Number	13569-65-8
Molecular Formula	$\text{RhCl}_3 \cdot 3\text{H}_2\text{O}$
Molecular Weight	263.31 g/mol
Appearance	Dark red to brown crystalline solid[2]
Melting Point	100 °C (decomposes)
Solubility	Very soluble in water, alcohol, and hydrochloric acid. Insoluble in ether.[3]

Experimental Protocols

Detailed methodologies for the synthesis of **Rhodium(III) chloride** and a key derivative, Wilkinson's catalyst, are provided below. These protocols are intended to serve as a guide for laboratory preparation.

Synthesis of Anhydrous Rhodium(III) Chloride

Anhydrous **Rhodium(III) chloride** is typically prepared through the direct chlorination of rhodium metal at elevated temperatures.

Methodology:

- Place rhodium sponge metal in a quartz tube furnace.
- Heat the furnace to a temperature between 200 and 300 °C.
- Pass a slow stream of dry chlorine gas over the heated rhodium sponge.
- The reaction proceeds to form anhydrous **Rhodium(III) chloride** as a red-brown solid.
- Above 800 °C, the anhydrous chloride will revert to rhodium metal and chlorine gas.^[1]

Synthesis of Rhodium(III) Chloride Trihydrate

The hydrated form is generally prepared by the action of hydrochloric acid on a hydrated rhodium(III) oxide precursor.

Methodology:

- Prepare a solution of hydrated rhodium(III) oxide ($\text{Rh}_2\text{O}_3 \cdot n\text{H}_2\text{O}$).
- Add concentrated hydrochloric acid to the hydrated oxide solution.
- Gently heat the mixture to facilitate the dissolution of the oxide and formation of the chloride.
- Carefully evaporate the resulting solution to crystallize the **Rhodium(III) chloride trihydrate**. This method helps in the removal of nitrogen-containing impurities.^[4]

Synthesis of Wilkinson's Catalyst (Chlorotris(triphenylphosphine)rhodium(I)) from Rhodium(III) Chloride Trihydrate

Wilkinson's catalyst is a prominent homogeneous hydrogenation catalyst synthesized from **Rhodium(III) chloride** trihydrate.

Methodology:

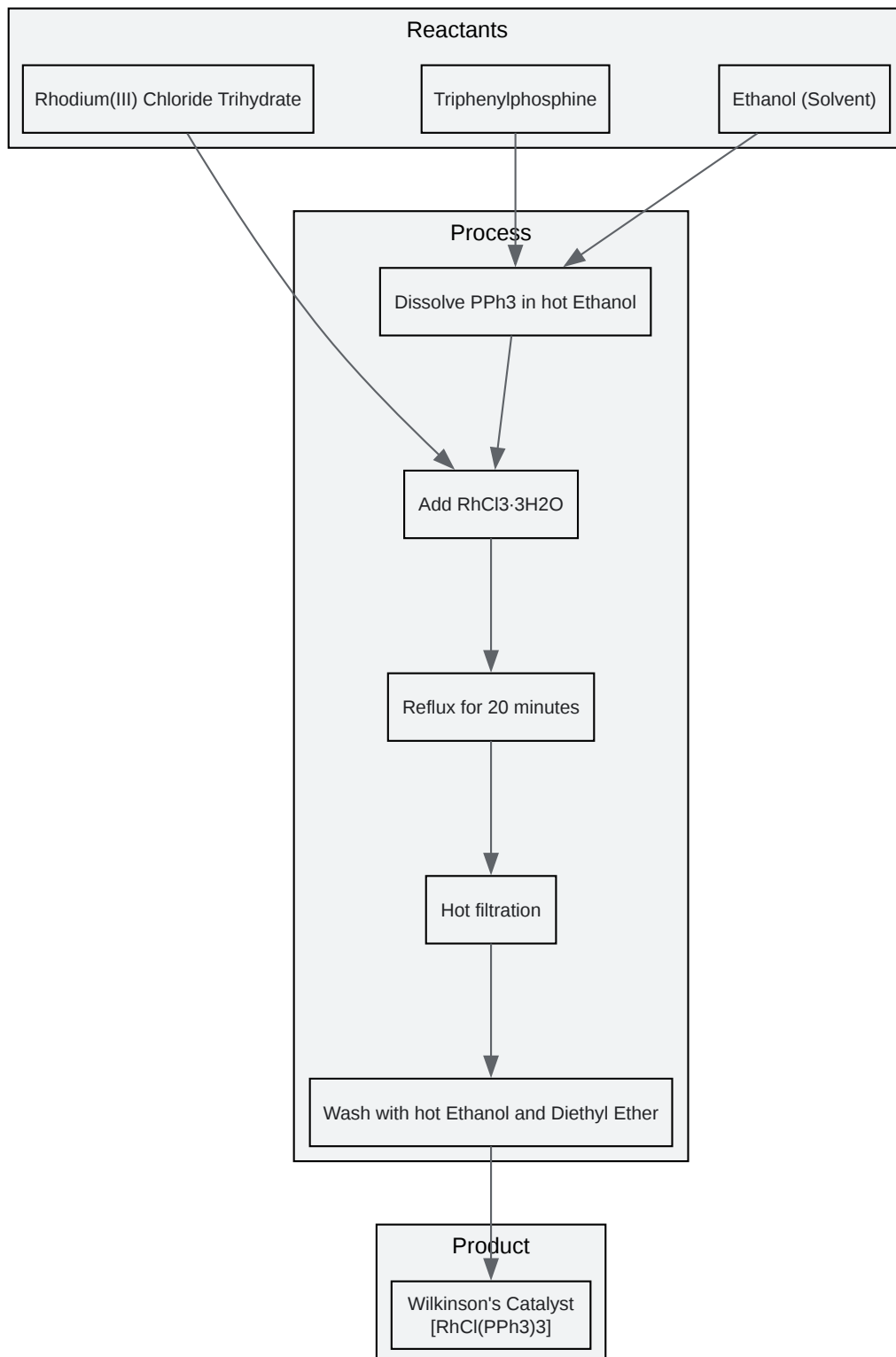
- In a round-bottom flask equipped with a reflux condenser and a magnetic stir bar, add 20 mL of absolute ethanol.
- Heat the ethanol to just below its boiling point.
- Add 600.3 mg of triphenylphosphine (PPh_3) to the hot ethanol and stir until completely dissolved.
- To this solution, add 101.2 mg of **Rhodium(III) chloride** trihydrate ($\text{RhCl}_3 \cdot 3\text{H}_2\text{O}$).
- Reflux the resulting solution for approximately 20 minutes. During this time, the color will change, and dark red crystals of the product will form.
- Filter the hot solution through a Hirsch funnel to collect the crystals.
- Wash the collected crystals with three 1 mL portions of hot ethanol followed by three 1 mL portions of diethyl ether.
- The resulting product is Wilkinson's catalyst, which can be dried under vacuum.[5]

Catalytic Pathways and Workflows

Rhodium(III) chloride is a precursor to catalysts used in several critical industrial processes. The following diagrams, rendered in DOT language, illustrate the logical flow of a key synthetic procedure and the catalytic cycles of two major industrial reactions.

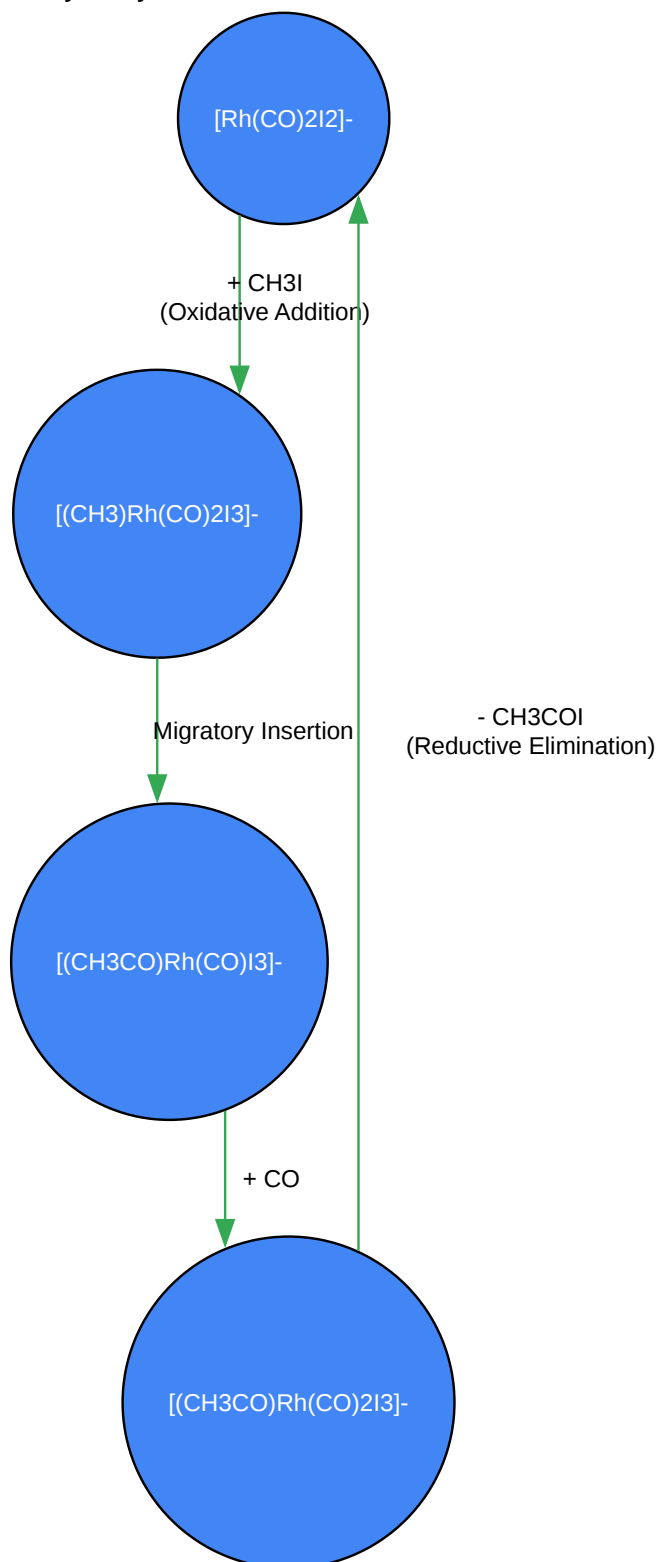
Synthesis of Wilkinson's Catalyst Workflow

Workflow for the Synthesis of Wilkinson's Catalyst

[Click to download full resolution via product page](#)Caption: Synthesis of Wilkinson's Catalyst from **Rhodium(III) Chloride**.

Monsanto Acetic Acid Process Catalytic Cycle

Catalytic Cycle of the Monsanto Acetic Acid Process

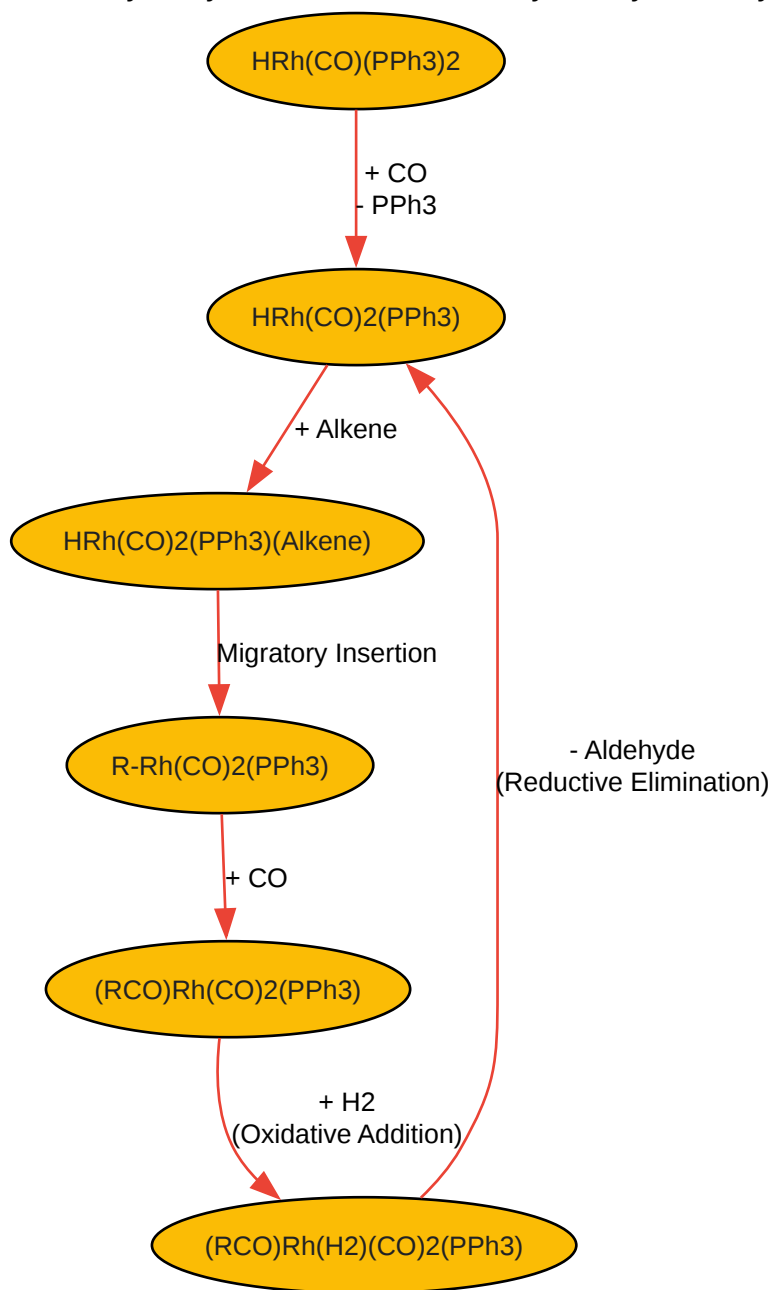


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Caption: The Monsanto Acetic Acid Process catalytic cycle.

Hydroformylation Catalytic Cycle (Rhodium-Catalyzed)

General Catalytic Cycle for Rhodium-Catalyzed Hydroformylation



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Caption: Rhodium-catalyzed hydroformylation cycle.

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- To cite this document: BenchChem. [Rhodium(III) Chloride: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162947#rhodium-iii-chloride-cas-number-and-properties]

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